

Efficacy of HFC-236fa compared to Halon 1211 for fire suppression

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

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An Objective Comparison of HFC-236fa and Halon 1211 for Fire Suppression

Introduction

The selection of an appropriate fire suppression agent is critical in environments where sensitive equipment, invaluable assets, or human safety are of paramount concern. For decades, Halon 1211 (Bromochlorodifluoromethane) was the preeminent streaming agent, valued for its high effectiveness and minimal residue. However, its severe impact on the stratospheric ozone layer led to its production phase-out under the Montreal Protocol.^{[1][2][3]} This necessitated the development of alternatives, among which HFC-236fa (**1,1,1,3,3,3-Hexafluoropropane**) has emerged as a prominent replacement.^{[4][5][6][7]}

This guide provides a detailed, objective comparison of the efficacy, safety, and environmental impact of HFC-236fa and Halon 1211, supported by quantitative data and standardized experimental protocols. It is intended for researchers, safety engineers, and professionals involved in the selection and implementation of fire suppression technologies.

Comparative Data Summary

The following table summarizes the key performance, environmental, and safety metrics for HFC-236fa and Halon 1211.

Property	HFC-236fa	Halon 1211	Reference(s)
Chemical Formula	CF ₃ CH ₂ CF ₃	CBrClF ₂	[8]
Fire Extinguishing Performance			
Heptane Cup-Burner Conc. (% v/v)	5.9%	~3.5% - 4.0%	[9][10]
UL/ULC Fire Ratings	Rated for Class A, B, C fires	Rated for Class A, B, C fires	[11]
Environmental Impact			
Ozone Depletion Potential (ODP) ¹	0	7.9	[8]
Global Warming Potential (GWP) ²	9,820	1,890	[8]
Safety & Toxicity			
NOAEL (Cardiac Sensitization) ³	10% (100,000 ppm)	< 2.0%	[9]
LOAEL (Cardiac Sensitization) ⁴	15% (150,000 ppm)	2.0%	[9][10]
Recommended Max. Exposure	Higher than Halon 1211	Concentrations >4% for >1 min can cause toxic effects	[12][13]

¹ Ozone Depletion Potential (ODP) is relative to CFC-11 (ODP = 1). ² Global Warming Potential (GWP) is over a 100-year time horizon, relative to CO₂ (GWP = 1). ³ No Observed Adverse Effect Level. ⁴ Lowest Observed Adverse Effect Level.

Detailed Efficacy and Performance Analysis

Fire Suppression Efficacy Halon 1211 has historically been the benchmark for streaming agents due to its high efficiency, which is largely attributed to the bromine atom's catalytic inhibition of the fire's chemical chain reaction.[3][12] Experimental data, primarily from cup-

burner tests, indicates that Halon 1211 can extinguish fires at lower concentrations compared to HFC-236fa.

HFC-236fa, while requiring a higher concentration to extinguish the same fire, is still highly effective.^[10] Its primary mechanism of suppression is heat absorption, where the agent discharges as a stream of liquid and gas that rapidly vaporizes, absorbing thermal energy and cooling the fire below its combustion point.^[11] Both agents are classified for use on Class A (common combustibles), Class B (flammable liquids), and Class C (energized electrical) fires, making them versatile for a wide range of applications.^{[5][11]}

Environmental Impact The most significant divergence between the two agents is their environmental profile. Halon 1211 has a high Ozone Depletion Potential (ODP), contributing significantly to the destruction of the ozone layer.^{[8][14]} In contrast, HFC-236fa is a hydrofluorocarbon containing no bromine or chlorine, and thus has an ODP of zero.^{[4][5][6][7][9]}

However, while solving the ozone depletion issue, HFC-236fa introduces another environmental concern: a very high Global Warming Potential (GWP). Its GWP is substantially higher than that of Halon 1211, meaning it is a potent greenhouse gas.^[8] This has led to regulatory scrutiny and restrictions on HFCs in some regions, favoring newer alternatives with lower GWP values.^[15]

Safety and Toxicity For use in occupied spaces, the safety profile of a suppression agent is critical. The primary toxicity concern for halocarbon agents is cardiac sensitization at elevated concentrations. HFC-236fa exhibits a significantly better safety margin in this regard. Its No Observed Adverse Effect Level (NOAEL) of 10% is well above its typical extinguishing design concentration.^[9] In contrast, Halon 1211 has a much lower NOAEL, and exposure to concentrations above 4% for more than one minute can lead to dizziness, impaired coordination, and cardiac arrhythmias.^{[12][13][16][17]} HFC-236fa is considered a "clean agent," meaning it is electrically non-conductive, non-corrosive, and evaporates completely, leaving no residue.^{[4][5][6][7][10]} This makes it ideal for protecting sensitive electronic equipment and high-value assets where secondary damage from the extinguishing agent is a concern.^[18]

Experimental Protocols

The data presented in this guide is derived from standardized testing methodologies designed to ensure repeatable and comparable results.

1. Cup-Burner Method for Extinguishing Concentration This is the most common laboratory method for determining the minimum extinguishing concentration (MEC) of a gaseous agent.

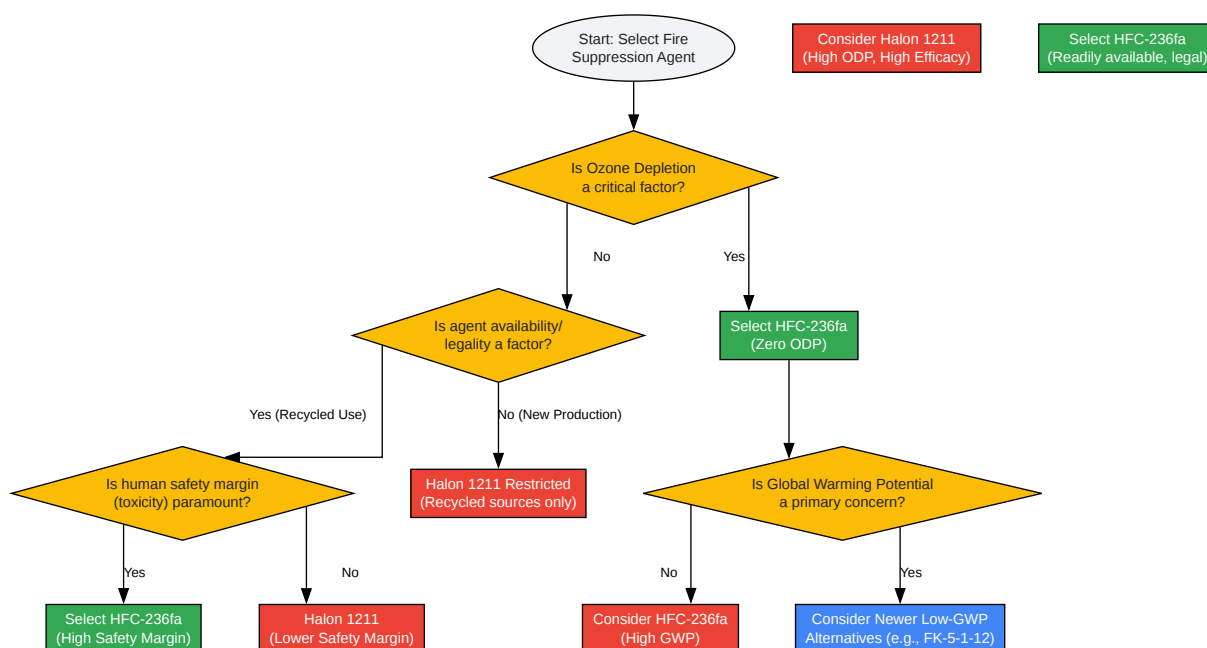
- **Apparatus:** A cylindrical cup (typically made of glass) is filled with a liquid fuel, such as n-heptane. This cup is placed within a larger concentric glass chimney.
- **Procedure:** A mixture of the fire suppression agent and air (or another oxidizer) is flowed upwards through the chimney at a controlled velocity. The fuel in the cup is ignited and allowed to establish a stable flame. The concentration of the agent in the air stream is gradually increased until the flame is extinguished.
- **Measurement:** The MEC is recorded as the volume percentage of the agent in the air mixture at the point of extinguishment. This provides a relative measure of the agent's chemical suppression efficiency.

2. Fire Extinguisher Classification and Performance Testing (UL 711 / ISO 7165) These standards define the requirements and fire test procedures for rating portable fire extinguishers.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The ratings (e.g., 1A, 10B:C) indicate the extinguisher's effectiveness against different classes and sizes of fires.

- **Class A Fires:** Involve ordinary combustible materials like wood, paper, and cloth.[\[23\]](#) Tests typically involve extinguishing a standardized wood crib fire of a specific size.
- **Class B Fires:** Involve flammable liquids and gases.[\[23\]](#) Tests are conducted on a square steel pan filled with a specified amount of flammable liquid (e.g., n-heptane). The rating is proportional to the area of the fire an experienced operator can consistently extinguish.
- **Class C Fires:** Involve energized electrical equipment.[\[23\]](#) There is no fire test for this classification. The agent must be electrically non-conductive to receive a Class C rating. HFC-236fa and Halon 1211 are both non-conductive.[\[5\]](#)[\[11\]](#)

Logical Framework for Agent Selection

The following diagram illustrates the decision-making process when choosing between Halon 1211 and HFC-236fa, considering modern regulatory and environmental factors.



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Caption: Decision framework for selecting a fire suppressant based on key environmental and safety criteria.

Conclusion

HFC-236fa stands as a viable and effective replacement for Halon 1211, particularly excelling in its safety profile and its non-impact on the ozone layer. Its primary drawback is a high Global Warming Potential, which must be considered in the context of current and future environmental regulations. While Halon 1211 may exhibit slightly higher extinguishing efficiency on a concentration basis, its severe environmental damage and lower safety margin render it obsolete for new applications. For professionals seeking a clean, safe, and effective streaming agent, HFC-236fa is a proven choice, though the industry continues to evolve towards agents with even lower environmental impact.

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